

in vitro testing of 5-Chloroquinoline-6-carboxylic acid

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Compound of Interest

Compound Name: 5-Chloroquinoline-6-carboxylic acid

CAS No.: 945470-47-3

Cat. No.: B2622956

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Application Note: Comprehensive In Vitro Profiling Protocols for **5-Chloroquinoline-6-carboxylic Acid** Scaffolds

Scientific Rationale & Scaffold Dynamics

5-Chloroquinoline-6-carboxylic acid (CAS: 945470-47-3) is a highly privileged structural motif in modern medicinal chemistry. The quinoline core is a well-established pharmacophore, forming the backbone of numerous approved drugs with anticancer, antimalarial, and antibacterial effects[1]. The carboxylic acid at the 6-position provides a versatile synthetic handle for amidation, esterification, or metal-complexation, which has been successfully utilized to generate potent cytostatic and antifungal agents[2]. Furthermore, the 5-chloro substituent is strategically critical: it enhances lipophilicity, improves metabolic stability by blocking cytochrome P450 oxidation sites, and enables favorable halogen bonding within target protein pockets, a mechanism highly relevant in the design of ectonucleotidase and kinase inhibitors[3][4].

Because this molecule frequently serves as a foundational building block rather than a standalone therapeutic, evaluating it requires a tiered screening cascade. The following protocols establish a self-validating system to assess the physicochemical properties, safety, and target-specific efficacy of **5-Chloroquinoline-6-carboxylic acid** derivatives.

Tier 1: Physicochemical and Early ADME-Tox Profiling

Early assessment of Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADME-Tox) is paramount to de-risk drug development projects and reduce costly late-stage failures^[1].

Protocol 2.1: Kinetic Solubility via Nephelometry

Causality & Rationale: Carboxylic acids exhibit pH-dependent solubility. Assessing kinetic solubility in an aqueous assay buffer ensures that subsequent in vitro biological readouts are driven by target engagement rather than confounded by compound precipitation. **Step-by-Step**

Methodology:

- Prepare a 10 mM stock of the **5-Chloroquinoline-6-carboxylic acid** derivative in 100% DMSO.
- Perform a 7-point serial dilution in DMSO.
- Spike the dilutions into PBS (pH 7.4) in a 96-well clear-bottom plate to achieve a final DMSO concentration of 1% (v/v).
- Incubate for 2 hours at room temperature on a microplate shaker (300 rpm) to reach thermodynamic equilibrium.
- Measure light scattering using a microplate nephelometer (e.g., NEPHELOstar).
- **Self-Validation System:** Include Nicardipine (low solubility control) and Diclofenac (high solubility control) on every plate. The kinetic solubility limit is defined as the concentration at which the scattering signal exceeds the mean + 3 standard deviations of the blank.

Protocol 2.2: Parallel Artificial Membrane Permeability Assay (PAMPA)

Causality & Rationale: While the quinoline scaffold generally exhibits good intestinal absorption, specific substitutions like the 5-chloro group can alter membrane partitioning^[1]. PAMPA isolates passive diffusion from active transport, providing a foundational permeability metric before advancing to complex Caco-2 cell models. **Step-by-Step Methodology:**

- Coat the donor filter membrane (PVDF, 0.45 µm pore size) with 5 µL of a 1% (w/v) lecithin in dodecane solution to simulate the lipid bilayer.
- Dilute the test compound to 10 µM in PBS (pH 7.4) and add 150 µL to the donor compartment.
- Add 300 µL of fresh PBS (pH 7.4) to the acceptor compartment.
- Assemble the sandwich plate and incubate for 5 hours at room temperature in a humidity chamber.
- Separate the compartments and quantify compound concentration in both using LC-MS/MS.
- Self-Validation System: Calculate the effective permeability (P_{eff}). Include Propranolol (high permeability) and Ranitidine (low permeability) as internal assay calibrators. Mass balance must be >80% to validate the well.

Tier 2: Phenotypic and Target-Based Efficacy Screening

Once ADME-Tox baselines are established, compounds advance to efficacy screening. Quinoline-6-carboxylic acid derivatives have demonstrated potent activity as protein kinase inhibitors (e.g., CK2)^[4].

Protocol 3.1: Kinase Inhibition Profiling via TR-FRET

Causality & Rationale: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is utilized because its delayed emission reading eliminates the auto-fluorescence commonly associated with highly conjugated quinoline ring systems. **Step-by-Step Methodology:**

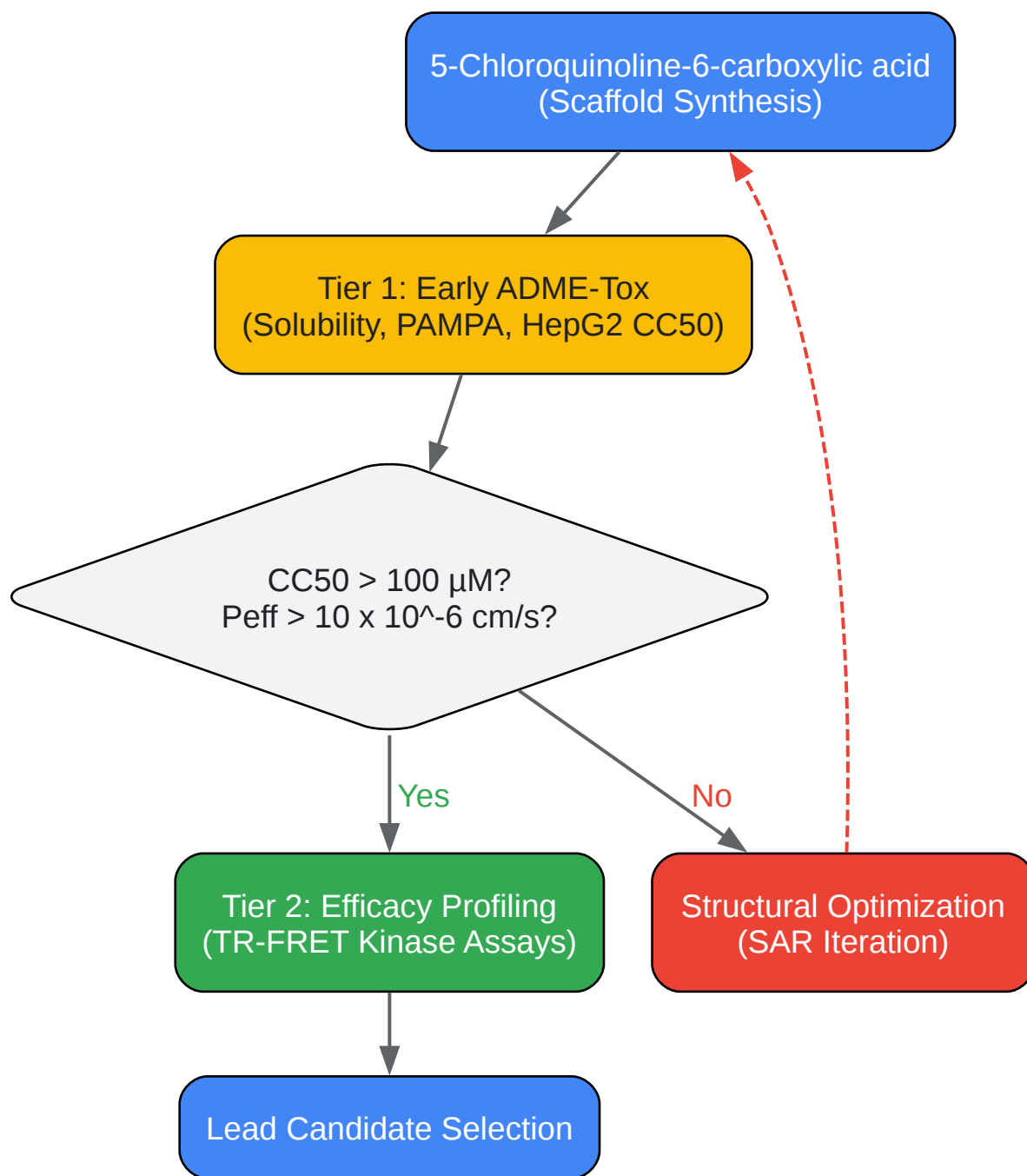
- **Reaction Assembly:** In a 384-well low-volume plate, combine 5 μ L of the test compound, 5 μ L of recombinant target kinase (e.g., CK2), and 5 μ L of biotinylated peptide substrate in kinase buffer (20 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.01% Tween-20).
- **Initiation:** Add 5 μ L of ATP at its predetermined apparent K_m value to initiate the reaction. Incubate for 60 minutes at room temperature.
- **Detection:** Add 20 μ L of the TR-FRET detection mixture containing a Europium-labeled anti-phospho antibody (donor), Streptavidin-APC (acceptor), and 10 mM EDTA to chelate Mg²⁺ and halt the kinase reaction.
- **Readout:** Measure time-resolved fluorescence at 615 nm (donor) and 665 nm (acceptor). The 665/615 ratio is directly proportional to kinase activity.
- **Self-Validation System:** Calculate the Z'-factor using DMSO (vehicle) as the negative control and a known pan-kinase inhibitor (e.g., Staurosporine) as the positive control. The assay is only valid if $Z' \geq 0.6$.

Quantitative Benchmark Data

To facilitate easy comparison during lead optimization, target metrics for **5-Chloroquinoline-6-carboxylic acid** derivatives are summarized below.

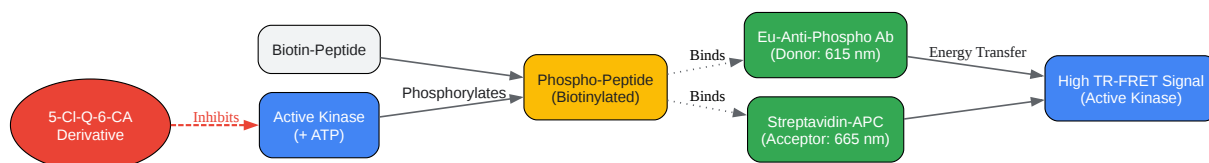
Assay / Parameter	Target Metric for Lead Advancement	Control Reference	Biological Significance
Kinetic Solubility	> 50 μ M at pH 7.4	Diclofenac (>100 μ M)	Ensures bioavailability and prevents assay artifacts.
PAMPA (P_{eff})	> 10×10^{-6} cm/s	Propranolol (15×10^{-6})	Indicates high probability of oral absorption.
HepG2 Cytotoxicity	CC ₅₀ > 100 μ M	Doxorubicin (1 μ M)	Establishes a safe therapeutic window.
Kinase Inhibition	IC ₅₀ < 100 nM	Staurosporine (5nM)	Confirms potent on-target engagement.

Experimental Workflows and Mechanistic Visualizations



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Figure 1: Tiered in vitro screening cascade for quinoline-6-carboxylic acid derivatives.



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Figure 2: TR-FRET Kinase Assay logic demonstrating the mechanism of signal generation and inhibition.

References

- BenchChem. Navigating Drug Discovery: A Comparative Guide to ADME-Tox Prediction for 6-Bromo-4-chloroquinoline-3-carbonitrile Derivatives. [1](#)
- Taylor & Francis. Design, synthesis and evaluation of 3-quinoline carboxylic acids as new inhibitors of protein kinase CK2. [4](#)
- ResearchGate. Syntheses, structures, in vitro cytostatic activity and antifungal activity evaluation of six organotin(IV) complexes based on Quinoline-6-carboxylic acid. [2](#)
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